

# Application Note: EMIM-BF<sub>4</sub> for Low-Temperature Lithium-Ion Batteries

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**Compound Focus:** 1-Ethyl-3-methylimidazolium tetrafluoroborate

CAS No.: 143314-16-3

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## Introduction and Mechanism of Action

**1-Ethyl-3-methylimidazolium tetrafluoroborate (EMIM-BF<sub>4</sub>)** is an ionic liquid investigated as a functional electrolyte additive for lithium-ion batteries (LIBs), particularly for improving performance in low-temperature environments [1] [2].

The primary mechanism by which EMIM-BF<sub>4</sub> enhances performance, especially at low temperatures, involves its preferential oxidation and participation in forming a stable, low-impedance **Solid-Electrolyte Interphase (SEI)** on the surfaces of both the cathode and anode [1] [2]. This tailored SEI layer facilitates faster lithium-ion diffusion and charge transfer, which are critical processes that become sluggish at low temperatures [3]. Additionally, the addition of EMIM-BF<sub>4</sub> has a positive influence on the ionic conductivity of the electrolyte at temperatures between 0°C and -40°C [2].

## Experimental Protocols and Methodologies

### Electrolyte Preparation

- Procedure:** Introduce EMIM-BF<sub>4</sub> into a standard lithium-ion battery electrolyte (e.g., 1 M LiPF<sub>6</sub> in EC:EMC:DMC) at a specified mass ratio. For instance, prepare electrolytes with 0%, 0.5%, 1%, 2%,

and 5% EMIM-BF<sub>4</sub> to study the concentration effect [2].

- **Handling Notes:** Perform all procedures in a controlled, moisture-free environment (e.g., an argon-filled glove box) to prevent hydrolysis of the electrolyte salts.

## Cell Assembly

- **Cell Configuration:** The studies typically use **NCM523/graphite-based full cells** (LiNi<sub>0.5</sub>Co<sub>0.2</sub>Mn<sub>0.3</sub>O<sub>2</sub> as the cathode and graphite as the anode) [1] [2].
- **Assembly:** Assemble coin cells (e.g., CR2032) or pouch cells in a glove box after filling with the prepared electrolyte.

## Key Electrochemical Characterization Techniques

- **Linear Sweep Voltammetry (LSV)**
  - **Objective:** To determine the preferential oxidation potential of the EMIM-BF<sub>4</sub> additive relative to the base electrolyte.
  - **Protocol:** Use a Li/Stainless Steel two-electrode cell. Scan the voltage from the open-circuit voltage (OCV) to a higher voltage (e.g., 6 V vs. Li/Li<sup>+</sup>) at a slow scan rate (e.g., 0.1 mV/s). An earlier rise in the anodic current indicates the additive's oxidation [2].
- **Cyclic Voltammetry (CV)**
  - **Objective:** To investigate the reversibility of lithium intercalation/de-intercalation and the effect of the additive on interfacial stability.
  - **Protocol:** Perform on NCM523/graphite full cells over a suitable voltage range (e.g., 3.0-4.2 V) at a scan rate of 0.1 mV/s [2].
- **Electrochemical Impedance Spectroscopy (EIS)**
  - **Objective:** To quantify the reduction in internal resistance and charge transfer resistance contributed by the formed SEI layer.
  - **Protocol:** Measure impedance after formation cycles and again after cycling at different temperatures (e.g., 25°C, -10°C). A typical frequency range is 100 kHz to 10 mHz with a small AC amplitude (e.g., 5 mV) [1] [2].
- **Galvanostatic Cycling**
  - **Objective:** To evaluate long-term cycle life and capacity retention at various temperatures.

- **Protocol:** Cycle cells at specific C-rates (e.g., 1C) at room temperature and low temperatures (e.g., -10°C, -30°C). Include a formation cycle at a slower C-rate [1] [2].
- **Ionic Conductivity Tests**
  - **Objective:** To measure the ionic conductivity of the electrolyte with and without the additive across a temperature range.
  - **Protocol:** Use a conductivity cell with a known cell constant. Measure conductivity from high temperatures (e.g., 50°C) down to low temperatures (e.g., -40°C) [2].

## Performance Data Summary

The following tables summarize key quantitative findings from the research.

**Table 1: Electrochemical Performance of NCM523/Graphite Cells with 1% EMIM-BF<sub>4</sub> Additive** [1] [2]

Performance Metric	Baseline (0% Additive)	With 1% EMIM-BF <sub>4</sub>	Test Conditions
Capacity Retention	82.3%	<b>93.8%</b>	After 150 cycles at -10°C
Discharge Capacity	~50% of RT capacity	<b>Nearly doubled</b> vs. Baseline	At -30°C
Capacity Retention	80.3%	<b>85.9%</b>	After 400 cycles at 25°C
Coulombic Efficiency	<100%	<b>~100%</b>	Maintained at 25°C

**Table 2: Ionic Conductivity and Optimal Concentration** [2]

Parameter	Findings & Optimal Value	Notes
Optimal Concentration	1% by mass	Higher concentrations (e.g., 5%) may not provide additional benefits.
Ionic Conductivity	Positive influence vs. baseline	Observed in the temperature range of 0°C to -40°C.
Room Temperature Conductivity	No significant negative impact	Addition of $\leq 1\%$ EMIM-BF <sub>4</sub> does not harm room-temperature performance.

## Experimental Workflow and SEI Formation Mechanism

The diagram below illustrates the experimental workflow for evaluating the EMIM-BF<sub>4</sub> additive and the proposed mechanism of action.

## Discussion and Conclusion

Experimental data confirms that incorporating **1% EMIM-BF<sub>4</sub> by mass** significantly enhances the low-temperature performance of NCM523/graphite lithium-ion batteries without compromising room-temperature stability [1] [2]. The key improvement stems from the additive's role in forming a more conductive and stable SEI, which reduces overall cell impedance.

Future research can leverage the tunable nature of ionic liquids to design next-generation additives targeting specific performance metrics like ultra-high voltage or wider temperature ranges [2] [3].

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